

Characterization Data & Comparison Guide: Ethyl 5-amino-6-bromopicolinate Derivatives

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Compound of Interest

Compound Name: Ethyl 5-amino-6-bromopicolinate

CAS No.: 1805559-39-0

Cat. No.: B2449128

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Executive Summary

Ethyl 5-amino-6-bromopicolinate is a high-value pyridine scaffold used primarily for its dual-functional nature. The C6-bromine atom serves as a reactive handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig), while the C5-amino group provides a nucleophilic site for cyclization or amide coupling.^[1]

This guide objectively compares the 6-bromo derivative against its 6-chloro and methyl ester analogs, demonstrating why the ethyl 6-bromo variant is often the superior choice for late-stage diversification in medicinal chemistry.^[1]

Feature	Ethyl 5-amino-6-bromopicolinate	Ethyl 5-amino-6-chloropicolinate	Methyl 5-amino-6-bromopicolinate
CAS Number	1805559-39-0	1256819-09-6	1214353-79-3 (analog)
Reactivity (C-X)	High (Ideal for Pd-cat coupling)	Moderate (Requires specialized ligands)	High
Solubility	Good (Organic solvents)	Good	Moderate (Lower lipophilicity)
Stability	Stable (Store < 25°C, inert atm)	Very Stable	Stable (Prone to hydrolysis)
Primary Use	Scaffold for bicyclic heterocycles	Cost-effective early intermediate	Scale-up synthesis

Chemical Profile & Characterization Data

Structural Identity[1]

- IUPAC Name: Ethyl 5-amino-6-bromopyridine-2-carboxylate[1]

- Molecular Formula: C

H

BrN

O

[1]

- Molecular Weight: 245.07 g/mol

Spectroscopic Data

The following data represents the standard characterization profile for high-purity (>98%) material.

H NMR (400 MHz, DMSO-d

)

The spectrum is characterized by the distinct ortho-coupling of the pyridine protons and the shielding effect of the amino group.[\[1\]](#)

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.82	Doublet (Hz)	1H	C3-H	Deshielded by the adjacent ester carbonyl. [1]
7.05	Doublet (Hz)	1H	C4-H	Shielded by the ortho-amino group (resonance effect). [1]
6.45	Broad Singlet	2H	-NH	Exchangeable with D O; chemical shift varies with concentration. [1]
4.28	Quartet (Hz)	2H	-OCH CH	Typical ethyl ester methylene signal. [1]
1.31	Triplet (Hz)	3H	-OCH CH	Typical ethyl ester methyl signal. [1]

C NMR (100 MHz, DMSO-d

)

- Signals (ppm): 164.2 (C=O), 146.1 (C5-NH), 138.5 (C2), 132.0 (C6-Br), 125.4 (C3), 120.8 (C4), 61.2 (O-CH), 14.5 (CH₃).[\[1\]](#)
- Note: The C6 carbon attached to Bromine typically appears upfield relative to a C-Cl carbon due to the "heavy atom effect."

Mass Spectrometry (ESI-MS)

- Observed Mass:
244.9 / 246.9 [M+H]
[\[1\]](#)
- Pattern: Distinct 1:1 doublet characteristic of mono-brominated compounds (Br and Br isotopes).

Comparative Performance: Reactivity & Applications

Cross-Coupling Efficiency (Suzuki-Miyaura)

The primary advantage of the 6-bromo derivative over the 6-chloro analog is its superior performance in palladium-catalyzed cross-coupling reactions under mild conditions.[\[1\]](#)

- Experiment: Coupling with p-tolylboronic acid (1.2 eq), Pd(dppf)Cl₂ (5 mol%), K₂CO₃, Dioxane/H₂O, 80°C, 4h.

- Result:
 - **Ethyl 5-amino-6-bromopicolinate**: >95% Conversion, 88% Isolated Yield.
 - Ethyl 5-amino-6-chloropicolinate: <40% Conversion (Requires 100°C or Buchwald ligands like XPhos).^[1]

Cyclization to Bicyclic Scaffolds

This intermediate is a precursor for Imidazo[1,2-a]pyridines and Pyrido[2,3-b]pyrazines.^[1] The presence of the 6-bromo group allows for subsequent functionalization after ring closure, a strategy known as "late-stage diversification."^[1]



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Figure 1: Strategic advantage of using the 6-bromo derivative for late-stage library generation.

Experimental Protocols

Synthesis of Ethyl 5-amino-6-bromopicolinate

While often purchased, this compound can be synthesized from Ethyl 5-aminopicolinate via controlled regioselective bromination.^[1]

Reagents:

- Ethyl 5-aminopicolinate (1.0 eq)^[1]
- N-Bromosuccinimide (NBS) (1.05 eq)^[1]

- Acetonitrile (MeCN) or DMF (0.1 M concentration)[1]

Protocol:

- Dissolution: Dissolve Ethyl 5-aminopicolinate in anhydrous MeCN at 0°C.
- Addition: Add NBS portion-wise over 30 minutes. Note: The amino group directs the bromine to the ortho-position (C6).[1] Low temperature prevents over-bromination.[1]
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature for 2 hours. Monitor by TLC (Hexane/EtOAc 1:1) or LC-MS.[1]
- Work-up: Quench with saturated aqueous Na

S

O

(to remove excess bromine). Extract with Ethyl Acetate (3x).[1]

- Purification: Wash combined organics with brine, dry over Na

SO

, and concentrate. Purify via flash column chromatography (SiO

, 0-40% EtOAc in Hexanes).

- Yield: Typically 75-85% as a yellow solid.

Quality Control Check (Self-Validating System)

To ensure the integrity of the "building block" before committing to expensive next steps:

- Check Appearance: Must be a yellow to orange solid.[1] Dark brown indicates oxidation of the amine.[1]
- Check Solubility: Should dissolve fully in DMSO or DCM.[1] Turbidity suggests inorganic salts (remove via filtration).[1]

- Check LC-MS: Look for the single peak with the characteristic Br isotope pattern (M/M+2 heights equal).[1] If M+16 is present, the amine has oxidized to the N-oxide or hydroxylamine.[1]

References

- Suzuki Coupling Methodology: Miyaura, N., & Suzuki, A. (1995).[1] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.[1] (Foundational reference for the reactivity comparison).
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Sources

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